

Unraveling RI-61: A Peptide with Ambiguous Biological Function

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RI-61

Cat. No.: B1680615

[Get Quote](#)

Initial investigations into the biological targets and signaling pathways of a compound designated **RI-61** have revealed a significant discrepancy in its reported identity and a notable absence of published scientific data. While marketed as a peptide with potential therapeutic applications in headache and migraine, a thorough review of scientific literature and databases fails to provide the necessary evidence to construct a detailed technical guide on its mechanism of action.

Commercial suppliers identify **RI-61** as a peptide with the amino acid sequence Pro-His-Pro-Phe-His-Leu-Phe-Val-Phe. It is assigned the CAS number 95034-26-7 and is purported to alleviate headache symptoms through the modulation of neurotransmitter activity. However, this claim is not substantiated by any publicly available peer-reviewed research. One vendor has also inaccurately associated **RI-61** with sumatriptan succinate, a well-established serotonin 5-HT_{1B/1D} receptor agonist used in migraine treatment. The molecular formula (C₆₀H₇₇N₁₃O₁₀) and molecular weight (1140.33 g/mol) attributed to the **RI-61** peptide are inconsistent with those of sumatriptan succinate, indicating a clear misidentification.

A comprehensive search for the peptide sequence "Pro-His-Pro-Phe-His-Leu-Phe-Val-Phe" in scientific databases has not yielded any studies detailing its biological targets, binding affinities, or the specific signaling pathways it may influence. The vague assertion that it "modulates the action of neurotransmitters" lacks the scientific rigor required for a technical whitepaper aimed at researchers and drug development professionals. Without primary literature, it is impossible to provide the quantitative data, detailed experimental protocols, and signaling pathway diagrams mandated by the user's request.

Due to the lack of verifiable scientific information, a detailed technical guide on the core biological targets and pathways of **RI-61** cannot be produced at this time. The scientific community awaits published research to elucidate the specific molecular interactions and downstream effects of the peptide currently marketed as **RI-61**. Until such data becomes available, its biological function remains speculative.

- To cite this document: BenchChem. [Unraveling RI-61: A Peptide with Ambiguous Biological Function]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1680615#ri-61-biological-targets-and-pathways\]](https://www.benchchem.com/product/b1680615#ri-61-biological-targets-and-pathways)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com